

Safety and handling of 2-Chloro-3,5-dibromo-4-methylpyridine

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Compound of Interest

Compound Name: 2-Chloro-3,5-dibromo-4-methylpyridine

Cat. No.: B1593453

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An In-depth Technical Guide to the Safe Handling of **2-Chloro-3,5-dibromo-4-methylpyridine**

Authored by a Senior Application Scientist

Foreword: **2-Chloro-3,5-dibromo-4-methylpyridine** (CAS No. 1000017-92-4) is a halogenated pyridine derivative with significant utility as a building block in the synthesis of complex organic molecules.^[1] Its applications span across agricultural chemistry, where it serves as a precursor for pesticides, and pharmaceutical development, where its unique structure is leveraged for creating novel therapeutic agents.^[2] However, the very reactivity that makes this compound valuable also necessitates a rigorous and informed approach to its handling and safety. This guide synthesizes available data to provide researchers, scientists, and drug development professionals with a comprehensive framework for managing the risks associated with this compound, ensuring both personal safety and experimental integrity.

Core Hazard Identification and GHS Classification

Due to the presence of multiple halogen substituents on a pyridine ring, **2-Chloro-3,5-dibromo-4-methylpyridine** must be treated as a substance with significant potential for toxicity and irritation. The Globally Harmonized System (GHS) classification, derived from data on the compound and structurally similar molecules, underscores the need for stringent safety protocols.^{[3][4][5][6][7]}

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

GHS Label Elements:

- Pictograms:
- Signal Word:Danger[3][4][6]

Summary of Primary Hazards:

- Acute Toxicity: The compound is presumed to be toxic via all primary routes of exposure: ingestion, skin contact, and inhalation.[3][6] This is a critical consideration, as even minor exposures could lead to significant adverse health effects.
- Severe Eye Damage: Direct contact poses a high risk of causing serious, potentially irreversible, eye damage.[5][6]
- Skin and Respiratory Irritation: The compound is a known skin irritant and can cause irritation to the respiratory tract if dust or vapors are inhaled.[4][7]

Toxicological Profile: A Precautionary Approach

Specific toxicological data for **2-Chloro-3,5-dibromo-4-methylpyridine** is not widely available. Therefore, a precautionary principle is essential, informed by data from related compounds. For instance, the oral LD50 in rats for the parent compound, 4-methylpyridine, is 440 mg/kg. The

extensive halogenation in **2-Chloro-3,5-dibromo-4-methylpyridine** is expected to significantly increase its toxicity. All handling procedures should reflect this assumption of high toxicity.

Endpoint	Value	Basis for Assessment
Acute Oral Toxicity (LD50)	Presumed < 300 mg/kg (Rat)	Extrapolation from less-halogenated pyridines and GHS Category 3 classification. [3][6]
Carcinogenicity	No data available	No component is listed as a carcinogen by IARC, NTP, or OSHA for related compounds.
Mutagenicity	No data available	Assume potential for mutagenicity until proven otherwise and handle accordingly.

Engineering Controls and Personal Protective Equipment (PPE)

The foundation of safe handling is a multi-layered system of controls designed to minimize exposure.

Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All work involving the handling of solid **2-Chloro-3,5-dibromo-4-methylpyridine** or its solutions must be conducted within a certified chemical fume hood.[8][9] This is non-negotiable and serves to contain dust and vapors at the source.
- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of fugitive emissions.
- Emergency Equipment: An operational eyewash station and safety shower must be immediately accessible in the work area.[8][10] Their locations should be clearly marked and kept unobstructed.

Personal Protective Equipment (PPE): The Last Barrier

Proper PPE is mandatory for all personnel handling this compound.

Protection Type	Specification	Rationale and Best Practices
Eye & Face	Tight-fitting, splash-proof safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US). A face shield should be worn over goggles during procedures with a high splash risk. [4] [5] [8]	Protects against airborne dust particles and liquid splashes, preventing severe eye damage.
Hand	Chemical-resistant, impervious gloves (e.g., Nitrile rubber). [8]	Inspect gloves for tears or pinholes before each use. Remove and dispose of contaminated gloves immediately, washing hands thoroughly afterward. [8] [11]
Body	Flame-resistant laboratory coat. For large-scale operations, a chemically resistant apron or coveralls may be required. [8]	Protects skin from accidental contact and contamination of personal clothing.
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if there is any potential for dust generation (e.g., weighing, scraping) or aerosolization. [4] [8]	Prevents inhalation of the toxic compound. All respirator use must be in accordance with a formal respiratory protection program.

Standard Operating Procedures: From Storage to Disposal

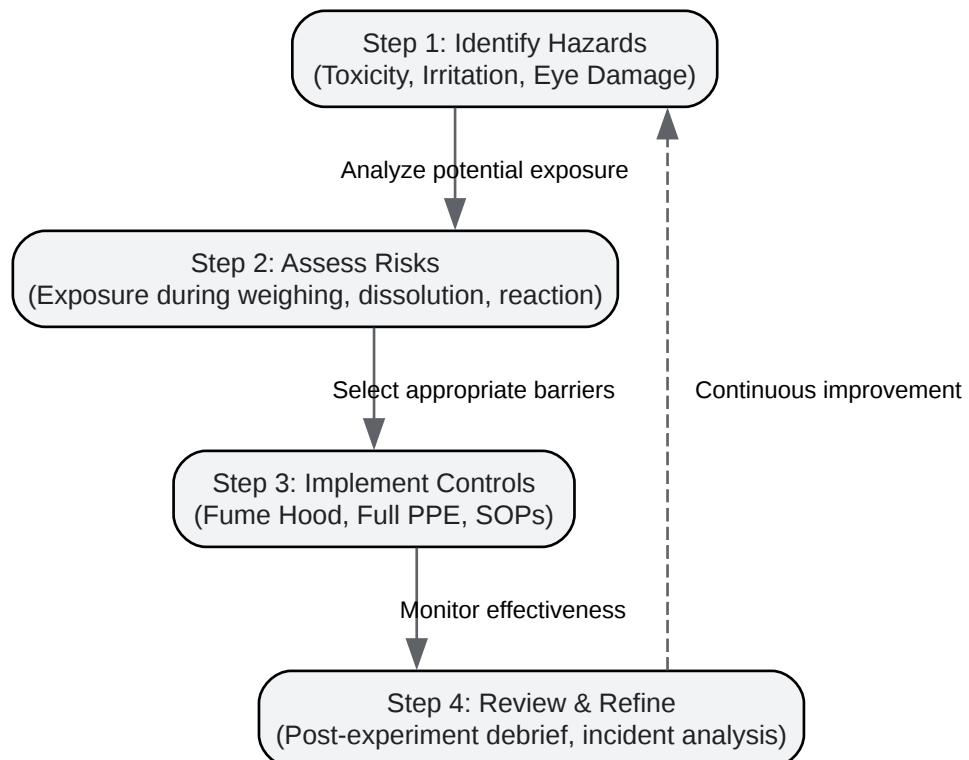
A systematic workflow is crucial for minimizing risk. The following sections outline key procedural steps, grounded in established safety practices.

Chemical Storage

- Container: Keep the compound in its original, tightly sealed container.[9][12]
- Location: Store in a cool, dry, and well-ventilated area designated for toxic chemicals. The storage area should be secured and accessible only to authorized personnel.[5][6]
- Compatibility: Segregate from incompatible materials, particularly strong oxidizing agents. [13][14]

Risk Assessment and Workflow Visualization

Before any experiment, a formal risk assessment must be conducted. The following workflow illustrates the logical steps involved in this process.



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Caption: Logical workflow for risk assessment before handling hazardous chemicals.

Experimental Protocol: Safe Weighing and Solution Preparation

This protocol provides a self-validating system for safely handling the solid compound.

- Preparation (Pre-Operation):
 - Verify Controls: Confirm the chemical fume hood is operational (check airflow monitor). Ensure the work area (sash down) is clean and uncluttered.[\[8\]](#)
 - Assemble Materials: Place all necessary equipment (spatula, weigh paper/boat, receiving flask with a cap, solvent, waste container) inside the fume hood before retrieving the compound. This minimizes traffic in and out of the hood.
 - Don PPE: Put on all required PPE as specified in Section 3.2.
- Execution (Handling):
 - Retrieve Compound: Bring the sealed container of **2-Chloro-3,5-dibromo-4-methylpyridine** into the fume hood.
 - Weighing: Open the container inside the hood. Use a clean spatula to carefully transfer the desired amount of solid to a weigh boat. Avoid any actions that could generate dust, such as scraping the container.[\[8\]](#)
 - Transfer: Carefully transfer the weighed solid into the designated receiving flask.
 - Seal: Immediately and securely close the primary compound container and the receiving flask.
 - Dissolution: If preparing a solution, add the solvent to the sealed flask via a syringe through a septum or by briefly opening the cap within the hood. Agitate as needed.
- Decontamination (Post-Operation):
 - Clean Workspace: Wipe down the balance and the work surface inside the fume hood with an appropriate solvent and absorbent pads.

- Dispose of Waste: Place all contaminated disposable items (weigh boat, gloves, wipes) into a designated hazardous waste container located inside the hood.[13]
- Remove PPE: Remove PPE in the correct order (gloves first), avoiding contact with the contaminated outer surfaces.
- Personal Hygiene: Wash hands and forearms thoroughly with soap and water.[5][12]

Emergency Response Protocols

Rapid and correct response to an exposure or spill is critical.

Scenario	Immediate Action
Inhalation	Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [5] [13]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin area with copious amounts of water for at least 15 minutes. Seek immediate medical attention. [15]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. [5] [15]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [15]
Small Spill	Evacuate personnel from the immediate area. Wearing full PPE, cover the spill with a non-combustible absorbent material (e.g., sand, vermiculite). Carefully sweep or scoop the material into a suitable, labeled container for hazardous waste disposal. [15] Avoid creating dust.
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. [12] [15] Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) due to the risk of hazardous decomposition products (e.g., NO _x , CO, HCl, HBr). [4] [9]

Disposal Considerations

All waste containing **2-Chloro-3,5-dibromo-4-methylpyridine**, including empty containers, must be treated as hazardous waste.

- Classification: Waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations.[\[12\]](#)[\[13\]](#)
- Containers: Use designated, sealed, and clearly labeled containers for chemical waste. Do not mix this waste with other chemical streams unless explicitly permitted by your institution's environmental health and safety department.
- Contaminated Materials: Uncleaned containers and contaminated labware must be handled and disposed of as if they were the product itself.

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